

Personal protective equipment for handling ML315 hydrochloride

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Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B2741052

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Essential Safety and Handling Guide for ML315 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of ML315 hydrochloride, a potent inhibitor of cdc2-like kinases (Clk) and dual-specificity tyrosine-regulated kinases (DYRK). Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Immediate Safety and Handling Precautions

ML315 hydrochloride is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before beginning any experiment involving ML315 hydrochloride to ensure the appropriate level of PPE is utilized. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. [1]
Eye Protection	Safety goggles with side-shields	Required when there is a risk of splashing. [1]
Face Protection	Face shield	To be worn in conjunction with goggles for full facial protection against splashes. [2]
Body Protection	Laboratory coat	A buttoned lab coat made of impervious material should be worn to protect from spills. [1]
Respiratory Protection	Suitable respirator	To be used in a well-ventilated area or fume hood, especially if there is a risk of generating dust or aerosols. [1]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of ML315 hydrochloride and ensuring the safety of laboratory personnel.

Engineering Controls

- Ventilation: Work with ML315 hydrochloride should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Safety Stations: Ensure that an accessible safety shower and eye wash station are in close proximity to the workstation.[\[1\]](#)

Storage Conditions

Form	Storage Temperature	Duration	Additional Notes
Solid	4°C	Long-term	Keep container tightly sealed and away from moisture. [1]
In Solvent	-80°C	6 months	Sealed storage, away from moisture. [1]
-20°C	1 month	Sealed storage, away from moisture. [1]	

Shipping: The compound can be shipped at room temperature if the duration is less than two weeks.[\[1\]](#)

Disposal Plan

All waste containing ML315 hydrochloride must be treated as hazardous waste and disposed of in accordance with institutional, local, regional, and national regulations.

- Solid Waste: Collect solid ML315 hydrochloride waste and any contaminated materials (e.g., pipette tips, gloves, bench paper) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing ML315 hydrochloride in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent wastes unless approved by your institution's Environmental Health and Safety (EHS) department.
- Decontamination: Decontaminate surfaces and equipment that have come into contact with ML315 hydrochloride by scrubbing with alcohol.[\[1\]](#)

Experimental Protocols

The following are detailed methodologies for preparing and using ML315 hydrochloride in common experimental settings.

Preparation of Stock Solutions

ML315 hydrochloride has the following solubility characteristics:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	37.42	100
Ethanol	18.71	50

Protocol for a 10 mM Stock Solution in DMSO:

- Pre-weighing: Tare a clean, dry microcentrifuge tube on an analytical balance.
- Weighing: Carefully weigh out 1 mg of ML315 hydrochloride (or a desired amount) into the microcentrifuge tube.
- Solvent Addition: Based on the molecular weight of 410.68 g/mol, add the calculated volume of DMSO to achieve a 10 mM concentration. For 1 mg, this would be 243.5 μ L.
- Dissolving: Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath may be necessary.
- Storage: Store the stock solution at -20°C or -80°C in tightly sealed aliquots to avoid repeated freeze-thaw cycles.

In Vitro Kinase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of ML315 hydrochloride against its target kinases.

Reagents and Materials:

- ML315 hydrochloride stock solution (e.g., 10 mM in DMSO)
- Recombinant Clk or DYRK kinase
- Kinase-specific substrate

- Kinase assay buffer
- ATP
- 96-well assay plates
- Plate reader

Procedure:

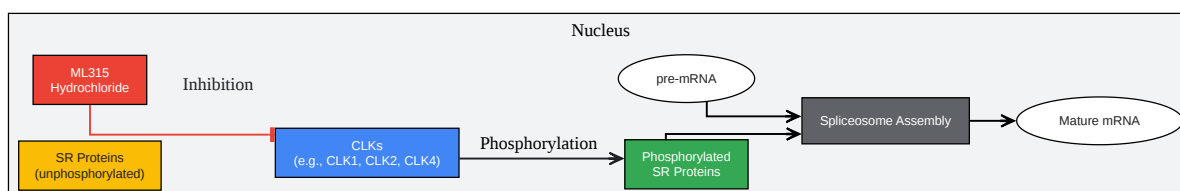
- **Prepare Serial Dilutions:** Prepare a series of dilutions of the ML315 hydrochloride stock solution in the kinase assay buffer. The final concentrations should bracket the expected IC₅₀ values (e.g., 1 nM to 10 μ M).
- **Add Kinase and Substrate:** To each well of the 96-well plate, add the recombinant kinase and its specific substrate.
- **Add Inhibitor:** Add the serially diluted ML315 hydrochloride or vehicle control (DMSO) to the appropriate wells.
- **Initiate Reaction:** Start the kinase reaction by adding ATP to each well.
- **Incubate:** Incubate the plate at the optimal temperature for the kinase (e.g., 30°C) for a predetermined amount of time.
- **Stop Reaction:** Terminate the reaction by adding a stop solution (e.g., EDTA).
- **Detection:** Measure the kinase activity using a suitable detection method (e.g., fluorescence, luminescence, or radioactivity).
- **Data Analysis:** Calculate the percentage of kinase inhibition for each concentration of ML315 hydrochloride and determine the IC₅₀ value by fitting the data to a dose-response curve.

Signaling Pathways and Experimental Workflows

ML315 hydrochloride is a potent inhibitor of Clk and DYRK kinases, which are involved in key cellular processes.

Inhibition of Clk-Mediated Pre-mRNA Splicing

Cdc2-like kinases (CLKs) play a crucial role in the regulation of pre-mRNA splicing by phosphorylating serine/arginine-rich (SR) proteins. This phosphorylation is essential for the proper assembly of the spliceosome. ML315 hydrochloride can inhibit this process.

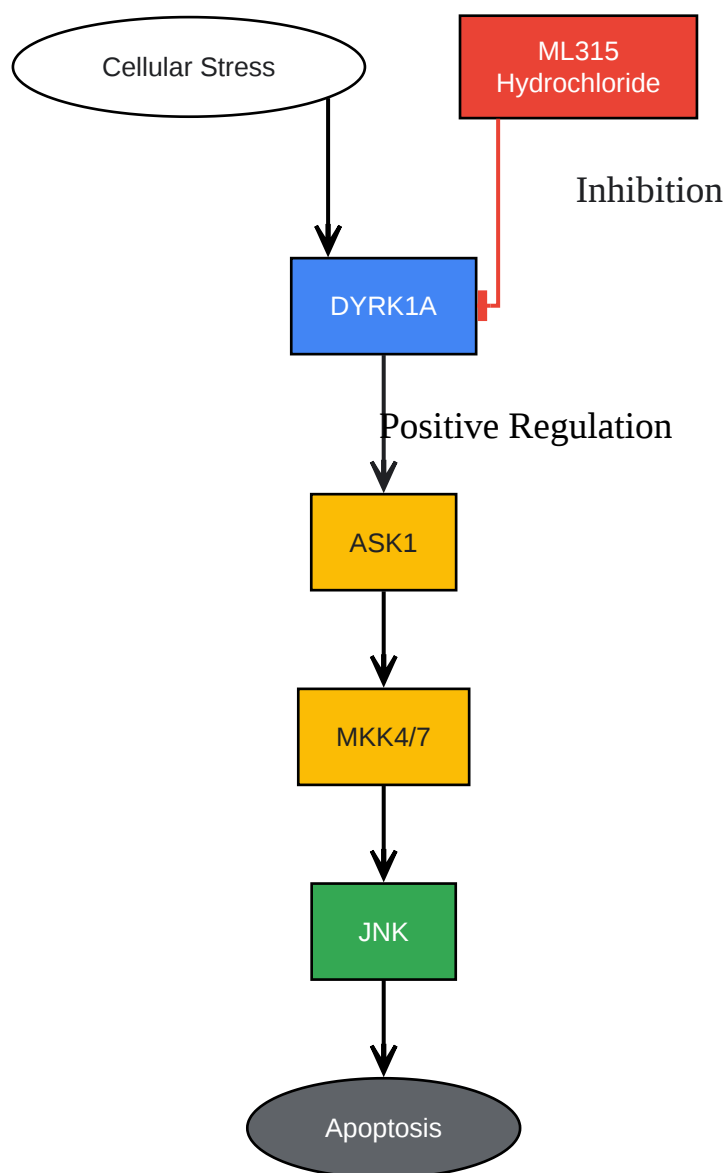


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Caption: Inhibition of CLK-mediated SR protein phosphorylation by ML315 hydrochloride.

Inhibition of DYRK1A-Mediated ASK1-JNK Signaling

DYRK1A has been shown to positively regulate the Apoptosis Signal-regulating Kinase 1 (ASK1) - JNK signaling pathway, which is involved in cellular stress responses. ML315 hydrochloride can inhibit DYRK1A, thereby affecting this pathway.

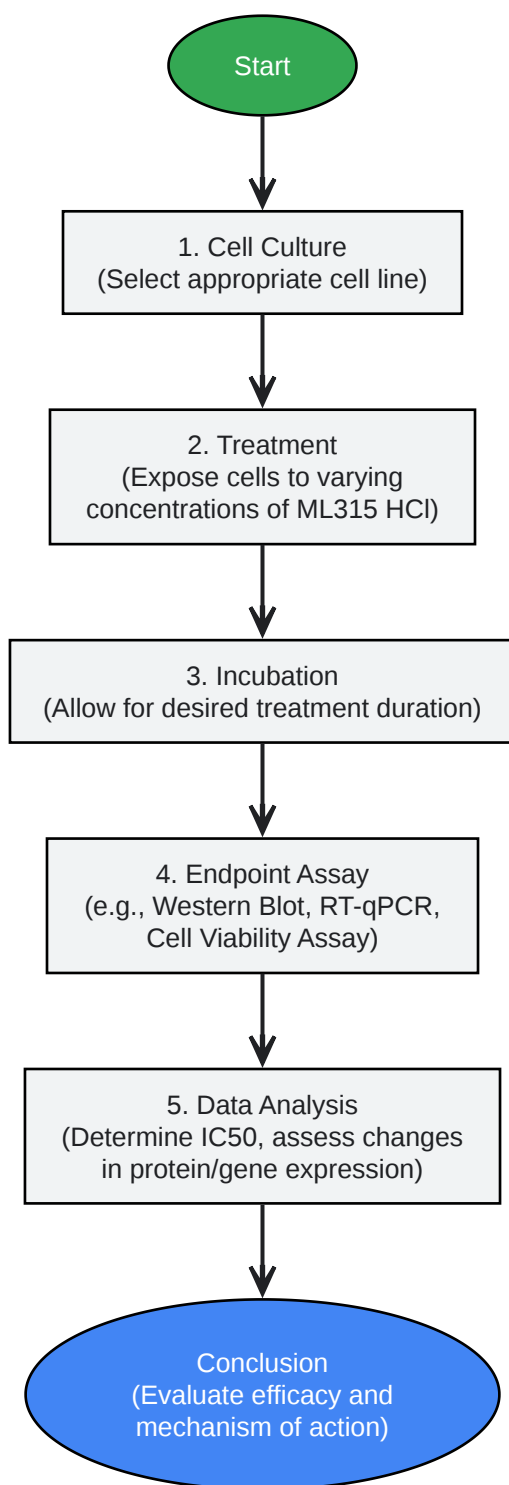


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Caption: Inhibition of the DYRK1A-ASK1-JNK signaling pathway by ML315 hydrochloride.

Experimental Workflow for Assessing ML315 Hydrochloride Efficacy

The following workflow outlines the key steps for evaluating the biological activity of ML315 hydrochloride in a cell-based assay.



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Caption: General workflow for evaluating the efficacy of ML315 hydrochloride.

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References

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- 2. Specificity determinants of substrate recognition by the protein kinase DYRK1A - PubMed [pubmed.ncbi.nlm.nih.gov]
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